

Essential Safety and Handling Protocols for MC70

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Compound of Interest

Compound Name: MC70

Cat. No.: B15569671

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This document provides immediate safety, handling, and disposal guidance for **MC70**, tailored for researchers, scientists, and drug development professionals. It is crucial to distinguish between two substances identified as **MC70**: a chemical compound used in research and an industrial asphalt product. This guide primarily focuses on the former, which is more relevant to a laboratory setting.

Crucial Identifier: The **MC70** pertinent to laboratory research is chemically identified as 4'-[(3,4-dihydro-6,7-dimethoxy-2(1H)-isoquinoliny)methyl]-[1,1'-biphenyl]-4-ol, with CAS Number 1031367-64-2. In contrast, Cutback Asphalt MC-70 is a mixture of bitumen and kerosene used in road construction.^{[1][2][3]} All personnel should verify the CAS number of their substance before handling.

Section 1: Personal Protective Equipment (PPE) and Safety Measures

While the Safety Data Sheet (SDS) for the research compound **MC70** (CAS 1031367-64-2) indicates that it is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential. For

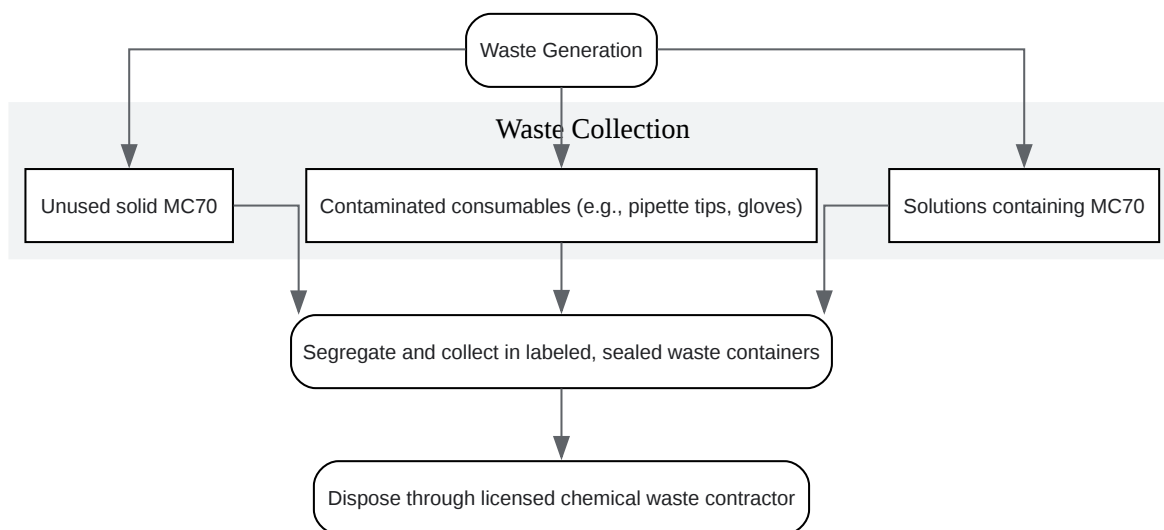
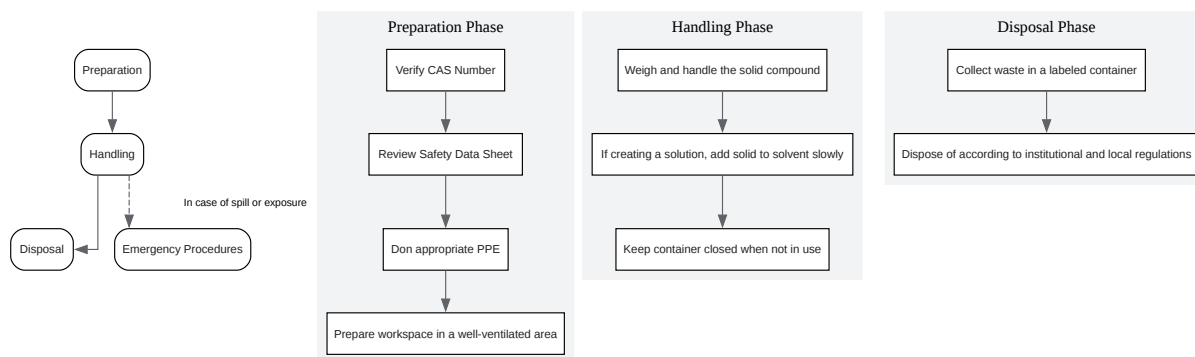
the asphalt-based MC-70, a more stringent set of PPE is required due to its flammability and irritant properties.

Table 1: PPE Recommendations for **MC70** Variants

PPE Item	Research Compound MC70 (CAS 1031367-64-2)	Cutback Asphalt MC-70
Eye Protection	Standard safety glasses	Chemical splash goggles or face shield
Hand Protection	Standard laboratory gloves (e.g., nitrile)	Chemical-resistant gloves
Body Protection	Laboratory coat	Protective clothing[4]
Respiratory	Not generally required under normal use	NIOSH-approved respirator if fumes are present[5]

Section 2: Handling and Operational Workflow

The following workflow outlines the standard operating procedure for handling the research compound **MC70** in a laboratory setting.



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